

# Fobisin 101 signal-to-noise enhancement

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**Compound Focus: Fobisin 101**

Cat. No.: S11208457

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## Fobisin 101 Profile

The table below summarizes the core characteristics of **Fobisin 101** as a 14-3-3 protein-protein interaction inhibitor [1].

Property	Description
Chemical Name	Fobisin 101 [1]
Synonyms	FOBISIN101 [1]
CAS Number	1370281-06-3 [1]
Molecular Formula	$C_{15}H_{11}N_3Na_3O_8P$ [1]
Molecular Weight	461.21 g/mol [1]
Purity	>98% [1]
Storage	2 years at -20°C (Powder); 2 weeks at 4°C in DMSO; 6 months at -80°C in DMSO [1]

## Biological Activity & Assay Data

**Fobisin 101** has been evaluated in various assay formats. The table below outlines its reported inhibitory concentrations (IC50) [1] [2].

Assay/Target	IC50 / Activity	Experimental Context
Binding to 14-3-3ζ	9.3 μM	Inhibition of 14-3-3ζ binding to PRAS40 [1].
Binding to 14-3-3γ	16.4 μM	Inhibition of 14-3-3γ binding to PRAS40 [1].
ExoS ADP-ribosyltransferase stimulation	6-19 μM (across all seven 14-3-3 isoforms)	Functional assay measuring disruption of 14-3-3's ability to stimulate the ExoS enzyme [1].
Binding of 14-3-3 to Raf-1 & PRAS40	Blocked	Reported activity, specific IC50 not provided [1].
TR-FRET Assay (14-3-3ζ / Bad peptide)	Validated as an inhibitor	Used as a control compound to validate a high-throughput screening assay [2].

## Experimental Protocols & Techniques

While a complete step-by-step protocol for using **Fobisin 101** is not available, the following methodologies from the literature can serve as a reference for designing experiments.

### TR-FRET-Based Binding Assay

This homogenous, "mix-and-read" assay is suitable for high-throughput screening (HTS) to identify 14-3-3 inhibitors [2].

- **Principle:** Measures the interaction between a europium-labeled 14-3-3 protein (FRET donor) and a Dy647-labeled phosphorylated Bad peptide (FRET acceptor). When the interaction is disrupted by an inhibitor like **Fobisin 101**, the FRET signal decreases [2].
- **Key Reagents:**
  - **Protein:** Recombinant HexaHis-tagged 14-3-3ζ protein [2].
  - **Peptide:** Dy647-pS136-Bad peptide (Dy647-LSPFRGRSR[pS]APPNLWA) [2].

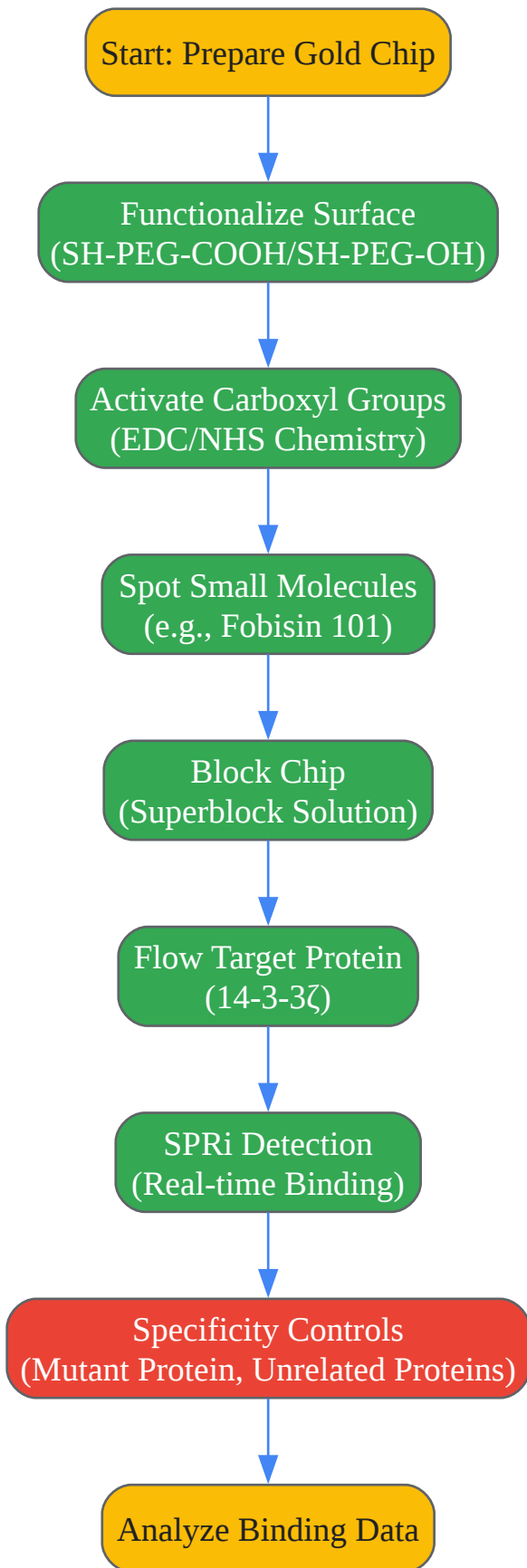
- **Assay Performance:** This protocol achieved a robust signal-to-background ratio of >20 and a Z' factor >0.7, making it excellent for HTS [2].

## Surface Plasmon Resonance Imaging (SPRi) Screening

This label-free method is used to screen small molecule microarrays for binding to protein targets [3].

- **Workflow:**
  - **Chip Preparation:** Small molecules, including **Fobisin 101**, are covalently immobilized on a gold-coated sensor chip via PEG linkers using EDC/NHS chemistry [3].
  - **Screening:** The target protein (e.g., 14-3-3ζ) is flowed over the chip. Binding interactions are detected in real-time by SPRi [3].
  - **Specificity Tests:** To exclude false positives, binding is also tested against unrelated proteins (e.g., PtpA, BirA) and a binding-pocket mutant of 14-3-3ζ (K49E) [3].

The following diagram illustrates the logical workflow of the SPRi screening process:



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## Potential FAQs (Based on Available Information)

**Q: What is the primary mechanism of action of Fobisin 101?** A: **Fobisin 101** is a small molecule inhibitor that disrupts protein-protein interactions between 14-3-3 proteins and their client proteins, such as Raf-1 and PRAS40 [1].

**Q: How should I store and handle Fobisin 101?** A: The solid powder should be stored at -20°C and is stable for up to 2 years. Once dissolved in DMSO, aliquots are stable for 2 weeks at 4°C and 6 months at -80°C. Repeated freeze-thaw cycles should be avoided [1].

**Q: In which assay formats has Fobisin 101 been validated?** A: It has been used as a control inhibitor in multiple assay types, including Fluorescence Polarization (FP), TR-FRET, AlphaScreen, and SPRI-based screenings [2] [3].

## A Note on Information Gaps

The search results focused on **Fobisin 101**'s basic properties and its use in validating assay systems, but **did not contain specific troubleshooting content for common experimental problems**, such as low solubility, high background noise, or off-target effects.

To build a more comprehensive knowledge base, I suggest:

- **Consulting Supplier Documentation:** The vendor, DC Chemicals, may provide more detailed technical notes [1].
- **Searching Specialized Databases:** Look for the primary research paper where **Fobisin 101** was first characterized (Zhao et al., 2011) for in-depth experimental conditions [3].
- **Broadening Search Terms:** Searching for general troubleshooting of the specific assay techniques (e.g., "TR-FRET assay high background reduction") may yield applicable solutions.

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## References

1. FOBISIN 101|FOBISIN101 [dcchemicals.com]
2. A Time-Resolved Fluorescence Resonance Energy ... [pmc.ncbi.nlm.nih.gov]
3. Small molecule microarray screening methodology based on ... [arabjchem.org]

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